

Essential Safety and Handling Guide for Dubermatinib (TP-0903)

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Compound of Interest

Compound Name: *Dubermatinib*

Cat. No.: *B607223*

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **Dubermatinib** (TP-0903), a potent and selective AXL receptor tyrosine kinase inhibitor. The following guidelines are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **Dubermatinib** was not publicly available at the time of this writing. The following recommendations are based on general best practices for handling potent, biologically active small molecules intended for research use only. Always consult the specific SDS provided by your supplier and your institution's safety protocols before handling this compound.^[1]

Personal Protective Equipment (PPE)

Given that **Dubermatinib** is a potent kinase inhibitor, appropriate PPE is mandatory to prevent accidental exposure through inhalation, skin contact, or ingestion.

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) should be worn at all times when handling the solid compound or solutions. Double-gloving is recommended, especially when handling higher concentrations or performing procedures with a risk of splashing.
- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement. A face shield should be worn in addition to safety glasses when there is a potential for

splashing.

- **Respiratory Protection:** When handling the solid powder outside of a certified chemical fume hood or other ventilated enclosure, a NIOSH-approved respirator (e.g., N95 or higher) is recommended to prevent inhalation of airborne particles.
- **Laboratory Coat:** A fully buttoned lab coat should be worn to protect street clothing and skin from contamination. Consider using a disposable lab coat for procedures with a higher risk of contamination.

Operational and Disposal Plan

A systematic approach to handling **Dubermatinib** from receipt to disposal is critical for laboratory safety.

1. Receipt and Inspection:

- Upon receipt, inspect the package for any signs of damage or leakage.
- If the container is compromised, do not open it. Follow your institution's protocol for handling damaged chemical packages.
- Verify that the product name and CAS number (1341200-45-0) on the container match the order details.^[1]

2. Storage:

- Store the solid compound in a cool, dry, and dark place. Recommended long-term storage is at -20°C.^[1]
- Stock solutions should be stored at -20°C or -80°C.^[2]
- Clearly label all containers with the compound name, concentration, solvent, and date of preparation.

3. Solution Preparation:

- All weighing of the solid powder and preparation of stock solutions should be performed in a certified chemical fume hood or a ventilated balance enclosure.
- **Dubermatinib** is soluble in DMSO.[1][3] It is insoluble in water.[3]
- Use appropriate labware (e.g., glass vials, volumetric flasks) and ensure it is clean and dry before use.
- Prepare only the amount of solution needed for your experiment to minimize waste.

4. Experimental Use:

- Conduct all experiments involving **Dubermatinib** in a well-ventilated area, preferably a chemical fume hood.
- Avoid generating aerosols.
- Clearly demarcate the work area where **Dubermatinib** is being used.
- After handling, remove gloves and wash hands thoroughly with soap and water.

5. Disposal:

- All waste materials contaminated with **Dubermatinib**, including pipette tips, tubes, gloves, and empty containers, must be disposed of as hazardous chemical waste.
- Follow all local, state, and federal regulations for the disposal of hazardous waste.
- Do not dispose of **Dubermatinib** down the drain.

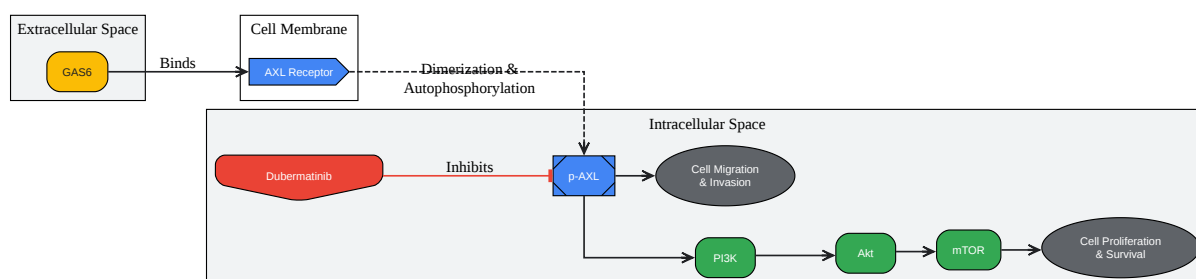
Quantitative Data Summary

The following table summarizes key quantitative data for **Dubermatinib**.

Property	Value	Source
Molecular Weight	516.06 g/mol	[1]
IC50 (AXL Kinase)	27 nM	[2][4]
IC50 (PSN-1 pancreatic cancer cell line)	6 nM	[2][4]
Storage (Solid)	-20°C (long term)	[1]
Storage (Solutions)	-20°C or -80°C	[2]

AXL Signaling Pathway and Inhibition by Dubermatinib

Dubermatinib exerts its effect by inhibiting the AXL receptor tyrosine kinase. The binding of the ligand GAS6 to AXL triggers dimerization and autophosphorylation of the receptor, initiating downstream signaling cascades that promote cell proliferation, survival, migration, and invasion.[5][6][7] **Dubermatinib** blocks this process by binding to the kinase domain of AXL, thereby preventing its activation and subsequent downstream signaling.



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Caption: AXL signaling pathway and its inhibition by **Dubermatinib**.

Experimental Protocols

While specific experimental protocols will vary depending on the research objectives, the following provides a general framework for an in vitro kinase assay and a cell-based proliferation assay.

In Vitro AXL Kinase Assay

This assay measures the direct inhibitory effect of **Dubermatinib** on AXL kinase activity.

Materials:

- Recombinant human AXL kinase
- Kinase buffer (e.g., 50 mM HEPES, pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 2 mM DTT, 0.01% Tween-20)
- ATP
- Substrate (e.g., poly(Glu, Tyr) 4:1)
- **Dubermatinib** stock solution (in DMSO)
- 96-well or 384-well plates
- Plate reader

Procedure:

- Prepare serial dilutions of **Dubermatinib** in kinase buffer.
- Add the diluted **Dubermatinib** or DMSO (vehicle control) to the wells of the plate.
- Add the AXL kinase to the wells and incubate briefly.

- Initiate the kinase reaction by adding a mixture of ATP and the substrate.
- Incubate the reaction at room temperature for a specified time (e.g., 60 minutes).
- Stop the reaction and measure the kinase activity using a suitable detection method (e.g., fluorescence, luminescence, or radioactivity).
- Calculate the IC₅₀ value of **Dubermatinib** by plotting the percentage of kinase inhibition against the log of the inhibitor concentration.

Cell Proliferation Assay

This assay determines the effect of **Dubermatinib** on the proliferation of cancer cell lines.

Materials:

- Cancer cell line of interest (e.g., PSN-1)
- Complete cell culture medium
- **Dubermatinib** stock solution (in DMSO)
- 96-well cell culture plates
- Cell proliferation reagent (e.g., MTT, WST-1, or CellTiter-Glo)
- Incubator (37°C, 5% CO₂)
- Plate reader

Procedure:

- Seed the cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Prepare serial dilutions of **Dubermatinib** in cell culture medium.
- Remove the old medium from the wells and add the medium containing the different concentrations of **Dubermatinib** or DMSO (vehicle control).

- Incubate the cells for a specified period (e.g., 72 or 96 hours).
- Add the cell proliferation reagent to each well according to the manufacturer's instructions.
- Incubate for the recommended time.
- Measure the absorbance or luminescence using a plate reader.
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value of **Dubermatinib**.

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References

- 1. medkoo.com [medkoo.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleck.co.jp [selleck.co.jp]
- 4. abmole.com [abmole.com]
- 5. AXL receptor tyrosine kinase - Wikipedia [en.wikipedia.org]
- 6. mdpi.com [mdpi.com]
- 7. A pathway map of AXL receptor-mediated signaling network - PMC [pmc.ncbi.nlm.nih.gov]
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